

A Comprehensive Technical Guide to the Physicochemical Properties of Citronellyl Isobutyrate

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Compound of Interest

Compound Name: Citronellyl isobutyrate

Cat. No.: B1585542

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Introduction

Citronellyl isobutyrate (CAS No. 97-89-2) is a synthetically produced ester primarily utilized as a fragrance and flavoring agent.^{[1][2]} Its characteristic fruity and rosy aroma makes it a valuable component in the formulation of perfumes, cosmetics, and various food products.^{[3][4]} This technical guide provides an in-depth overview of the physicochemical properties of **Citronellyl isobutyrate**, details on experimental methodologies for their determination, and insights into its biological activities. The information is presented to support research, development, and quality control activities within the pharmaceutical, cosmetic, and food science industries.

Physicochemical Properties

Citronellyl isobutyrate is a colorless liquid with a molecular formula of C₁₄H₂₆O₂ and a molecular weight of approximately 226.36 g/mol.^{[3][5]} A summary of its key physicochemical properties is presented in Table 1.

Property	Value	References
Molecular Formula	C14H26O2	[1][3]
Molecular Weight	226.36 g/mol	[3][5]
Appearance	Colorless liquid	[3]
Odor	Fruity, rosy	[1][5]
Boiling Point	248 - 253 °C at 760 mmHg	[3][4][6]
175-180 °C at 15 Torr	[5]	
Density	0.870 - 0.880 g/mL at 25 °C	[1][5][7]
Refractive Index	1.440 - 1.448 at 20 °C	[1][3][6]
Solubility	Miscible with alcohol, chloroform, ether, and most fixed oils. Insoluble in water.	[1][5]
Flash Point	> 230 °F (> 110 °C)	[5]

Experimental Protocols

The determination of the physicochemical properties of **Citronellyl isobutyrate** relies on established analytical methods. Below are detailed methodologies for key experiments.

Determination of Boiling Point (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The Thiele tube method is a common and efficient technique for this measurement.

Methodology:

- A small amount of **Citronellyl isobutyrate** is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.

- The test tube is attached to a thermometer and immersed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The Thiele tube is gently heated, causing the temperature of the bath and the sample to rise.
- As the boiling point is approached, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued, and the bath is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Density (Pycnometer Method)

Density is the mass per unit volume of a substance. A pycnometer, a flask with a specific volume, is used for precise density measurements of liquids.

Methodology:

- A clean, dry pycnometer is weighed empty (m_1).
- The pycnometer is filled with distilled water of a known temperature and weighed again (m_2). The density of water at this temperature is known.
- The pycnometer is emptied, dried, and then filled with **Citronellyl isobutyrate** at the same temperature and weighed (m_3).
- The volume of the pycnometer is calculated from the mass and density of the water.
- The density of **Citronellyl isobutyrate** is then calculated using the formula: $\text{Density} = (m_3 - m_1) / \text{Volume of pycnometer}$.

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how fast light travels through a material. It is a characteristic property of a substance and is temperature-dependent.

Methodology:

- The prisms of the Abbe refractometer are cleaned with a suitable solvent (e.g., ethanol) and allowed to dry.
- A few drops of **Citronellyl isobutyrate** are placed on the surface of the lower prism.
- The prisms are closed and locked.
- The instrument is adjusted to bring the dividing line between the light and dark fields into the center of the crosshairs.
- The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded.

Purity and Identification (Gas Chromatography-Mass Spectrometry - GC-MS)

GC-MS is a powerful analytical technique for separating, identifying, and quantifying the components of a mixture.^[8] It is widely used for the quality control of fragrance and flavor compounds.^{[9][10]}

Methodology:

- **Sample Preparation:** A dilute solution of **Citronellyl isobutyrate** in a suitable volatile solvent (e.g., hexane or dichloromethane) is prepared.
- **Injection:** A small volume (typically 1 μL) of the prepared sample is injected into the gas chromatograph.
- **Separation:** The sample is vaporized and carried by an inert gas (e.g., helium) through a capillary column. The separation of components is based on their different affinities for the stationary phase coating the column.
- **Detection and Identification:** As the separated components elute from the column, they enter the mass spectrometer, where they are ionized and fragmented. The resulting mass

spectrum, a fingerprint of the molecule, is compared to a library of known spectra for identification. The retention time in the gas chromatogram also aids in identification.[\[11\]](#)[\[12\]](#)

Determination of Ester Content (Titration)

The ester content can be determined by saponification, which involves the hydrolysis of the ester in the presence of a strong base.[\[4\]](#)[\[5\]](#)

Methodology:

- A known weight of **Citronellyl isobutyrate** is dissolved in a neutralized solvent (e.g., ethanol).
- Any free acid is first neutralized with a standard solution of potassium hydroxide (KOH) using phenolphthalein as an indicator.
- A known excess of alcoholic KOH solution is added, and the mixture is refluxed for a specified time to ensure complete saponification.
- The excess, unreacted KOH is then back-titrated with a standard solution of hydrochloric acid (HCl).
- A blank titration is performed without the sample to determine the initial amount of KOH.
- The difference in the volume of HCl used in the sample and blank titrations allows for the calculation of the amount of KOH consumed during saponification, and thus the ester value and percentage of **Citronellyl isobutyrate**.[\[1\]](#)[\[13\]](#)

Biological Activity and Signaling

Recent studies have begun to explore the biological activities of terpenoid esters, including their potential cytotoxic effects on cancer cells.

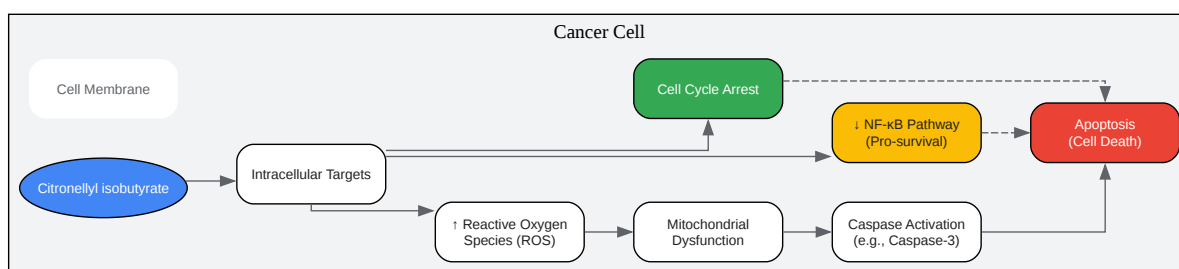
Cytotoxic Activity

A study investigating the cytotoxic activity of citronellol esters found that **Citronellyl isobutyrate** exhibited activity against breast cancer (MCF-7) cells.[\[14\]](#) This suggests a potential for this compound in anticancer research. The cytotoxic effects of other terpenoids

have been attributed to the induction of apoptosis, cell cycle arrest, and the modulation of various signaling pathways.[6][15]

Proposed Signaling Pathway for Cytotoxicity

While the specific signaling pathway for **Citronellyl isobutyrate**-induced cytotoxicity has not been fully elucidated, the mechanism of its parent alcohol, citronellol, has been studied. Citronellol has been shown to induce apoptosis in cancer cells through the modulation of key signaling pathways, including the activation of caspases and the inhibition of pro-survival pathways like NF- κ B.[16][17] It is plausible that **Citronellyl isobutyrate**, as an ester of citronellol, may exert its cytotoxic effects through a similar mechanism.



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References

- 1. Advanced Acid And Ester Titration Basics – Boston Apothecary [bostonapothecary.com]
- 2. mdpi.com [mdpi.com]

- 3. Cytotoxicity of naturally occurring phenolics and terpenoids from Kenyan flora towards human carcinoma cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. scribd.com [scribd.com]
- 5. Determination of Esters | Pharmaguideline [pharmaguideline.com]
- 6. mdpi.com [mdpi.com]
- 7. citronellyl isobutyrate, 97-89-2 [thegoodscentcompany.com]
- 8. The Secrets of Quality Control in Fragrances [chromatography-gc.com]
- 9. matheo.uliege.be [matheo.uliege.be]
- 10. researchgate.net [researchgate.net]
- 11. Citronellyl isobutyrate | C₁₄H₂₆O₂ | CID 60985 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. Citronellyl isobutyrate [webbook.nist.gov]
- 13. store.astm.org [store.astm.org]
- 14. researchgate.net [researchgate.net]
- 15. phcogrev.com [phcogrev.com]
- 16. Citronellol Induces Apoptosis via Differential Regulation of Caspase-3, NF-κB, and JAK2 Signaling Pathways in Glioblastoma Cell Line - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Aceclofenac/Citronellol Oil Nanoemulsion Repurposing Study: Formulation, In Vitro Characterization, and In Silico Evaluation of Their Antiproliferative and Pro-Apoptotic Activity against Melanoma Cell Line - PMC [pmc.ncbi.nlm.nih.gov]
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